

An In-depth Technical Guide on Hexa-1,3-diene: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexa-1,3-diene

Cat. No.: B1595754

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This guide provides an overview of the fundamental molecular properties of **hexa-1,3-diene**, a volatile and flammable organic compound. The information is tailored for researchers, scientists, and professionals in drug development who may encounter this molecule in chemical synthesis or as a starting material.

Molecular Formula and Weight

Hexa-1,3-diene is an unsaturated hydrocarbon with two double bonds. Its chemical properties are primarily defined by its molecular formula and weight.

The molecular formula for **hexa-1,3-diene** is C_6H_{10} ^{[1][2]}. This indicates that each molecule is composed of six carbon atoms and ten hydrogen atoms. The empirical formula accurately represents the elemental composition of this aliphatic diene.

The molecular weight of **hexa-1,3-diene** has been determined to be approximately 82.14 g/mol^{[1][2][3][4]}. This value is crucial for stoichiometric calculations in chemical reactions and for various analytical techniques.

For ease of reference, the key quantitative data for **hexa-1,3-diene** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C6H10	[1][2]
Molecular Weight	82.14 g/mol	[1][2][3]
Linear Formula	C2H5CH=CHCH=CH2	
Density	0.714 g/mL at 25 °C (lit.)	
Boiling Point	72-76 °C (lit.)	
Refractive Index	n20/D 1.438 (lit.)	

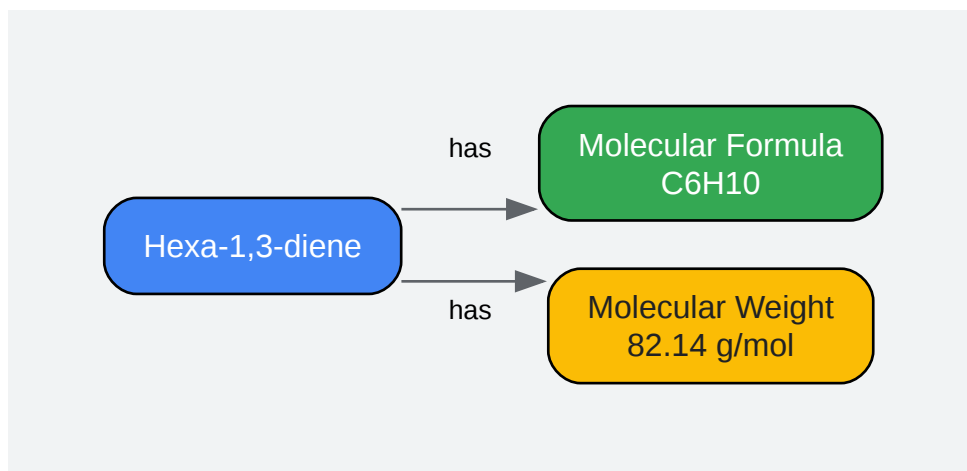
Structural Information and Isomerism

Hexa-1,3-diene exists as different stereoisomers due to the presence of a double bond at the third carbon position. The main isomers are (E)- and (Z)-1,3-hexadiene, also referred to as trans- and cis-1,3-hexadiene, respectively. A mixture of these isomers is common.

Experimental Protocols and Biological Pathways

As a simple hydrocarbon, **hexa-1,3-diene** is primarily used in organic synthesis and polymerization processes. It is not typically associated with complex biological signaling pathways in the context of drug development. Therefore, detailed experimental protocols for biological assays or diagrams of signaling pathways are not applicable to this compound. Its primary relevance to the specified audience lies in its potential use as a chemical intermediate in the synthesis of more complex molecules.

The logical relationship between the compound's name and its core molecular properties is illustrated in the following diagram.



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Core molecular properties of **Hexa-1,3-diene**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Hexa-1,3-diene: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595754#hexa-1-3-diene-molecular-weight-and-formula]

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